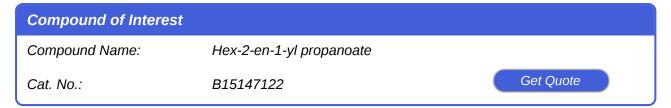


Technical Guide: Physical Properties of trans-2-Hexenyl Propionate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-2-Hexenyl propionate, also known as (E)-2-hexenyl propionate, is an organic compound classified as an ester. It is recognized for its characteristic fruity and green aroma, reminiscent of apple, pear, and banana.[1] This property has led to its use as a flavoring and fragrance agent.[2][3] This technical guide provides a comprehensive overview of the key physical properties of trans-2-hexenyl propionate, outlines standard experimental methodologies for their determination, and includes a schematic for its synthesis.

Data Presentation: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of trans-2-hexenyl propionate.



Property	Value	Conditions
Molecular Formula	C9H16O2	
Molecular Weight	156.22 g/mol [1][3][4]	-
Appearance	Colorless clear liquid[2]	_
Specific Gravity	0.885 - 0.895[2]	
0.89[1][5]		
Refractive Index	1.426 - 1.433[2]	@ 20°C
1.428 - 1.431[1][5]		
Boiling Point	91°C[2]	@ 20 mmHg
80°C[2]	@ 4 mmHg	
90°C[1][5]	@ 15 mmHg	_
Melting Point	-57.45°C (estimated)[1][6]	_
Vapor Pressure	0.409 mmHg (estimated)[2]	@ 25°C
Vapor Density	5.4 (Air = 1)[2]	
Flash Point	65.56°C (150°F)[2]	TCC (Tag Closed Cup)
72°C[1]		
Water Solubility	158.9 mg/L (estimated)[2]	@ 25°C
logP (o/w)	3.127 (estimated)[2]	
Odor Profile	Green, fruity, apple, pear, banana, tropical, rhubarb[1][7]	

Experimental Protocols

The following are general methodologies for determining the key physical properties of liquid compounds like trans-2-hexenyl propionate.

Determination of Specific Gravity



Specific gravity, or relative density, is the ratio of the density of a substance to the density of a reference substance, typically water.

- Method 1: Pycnometer A pycnometer, a flask with a specific volume, is the most accurate method.[6][8] The procedure involves:
 - Weighing the clean, dry pycnometer.
 - Filling the pycnometer with the sample liquid and weighing it.
 - Cleaning the pycnometer, filling it with distilled water, and weighing it.
 - The specific gravity is calculated by dividing the mass of the sample liquid by the mass of the water.[8]
- Method 2: Hydrometer A hydrometer is a calibrated, weighted glass instrument that floats in the liquid.[8][9] The specific gravity is read directly from the scale at the point where the liquid surface meets the stem of the hydrometer.[9][10]

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

Method: Refractometer An Abbe refractometer is commonly used.[11] A small sample of the
liquid is placed on the prism of the refractometer. Light is passed through the sample, and
the instrument measures the angle of refraction. The refractive index is then read from a
calibrated scale.[11] Digital refractometers, which automate this process, are also widely
used for their high accuracy.[12]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

 Method: Distillation The liquid is heated in a distillation apparatus. The temperature is recorded when the liquid is boiling and its vapor is condensing. This temperature range is the boiling point.[13]



Method: Thiele Tube A small amount of the liquid is placed in a small test tube, and an
inverted capillary tube is added. The apparatus is then heated in a Thiele tube containing oil.
The boiling point is the temperature at which a continuous stream of bubbles emerges from
the capillary tube.[14]

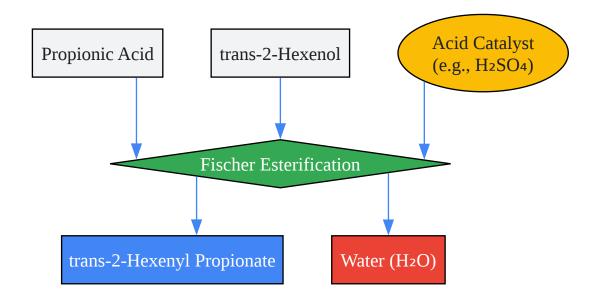
Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Method: Closed-Cup Testers
 - Pensky-Martens Closed Cup Tester (ASTM D93): This method is suitable for liquids with high viscosity. The sample is heated in a closed cup and stirred, and an ignition source is periodically introduced into the vapor space.[1][3][15]
 - Tag Closed Cup Tester (ASTM D56): This method is used for low-viscosity liquids. The principle is similar to the Pensky-Martens method but with a different apparatus.[15]

Synthesis Workflow

trans-2-Hexenyl propionate is synthesized via Fischer esterification, a reaction between a carboxylic acid and an alcohol in the presence of an acid catalyst.[5][7][16][17] In this case, propionic acid and trans-2-hexenol are reacted.





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Caption: Synthesis of trans-2-hexenyl propionate via Fischer esterification.

Summary

This technical guide has detailed the key physical properties of trans-2-hexenyl propionate, providing a valuable resource for researchers and professionals in the fields of chemistry and drug development. The included data, experimental methodologies, and synthesis workflow offer a comprehensive overview of this compound. The information presented is crucial for the safe handling, application, and further research of trans-2-hexenyl propionate.

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